

5-Deoxypulchelloside I: A Technical Whitepaper

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Compound of Interest

Compound Name: 5-Deoxypulchelloside I

Cat. No.: B1245700

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Abstract

5-Deoxypulchelloside I is an iridoid glycoside, a class of secondary metabolites found in a variety of plants, including those from the Lamiaceae and Verbenaceae families. While research on this specific compound is not extensive, preliminary studies and the known biological activities of structurally related iridoids suggest its potential as a bioactive agent. This document provides a comprehensive overview of the available scientific information on **5-Deoxypulchelloside I**, with a focus on its chemical properties and evaluated biological activities. Due to the limited direct research on its anti-inflammatory and anticancer effects, this paper also discusses the established activities of closely related compounds to provide a basis for future investigation.

Introduction

5-Deoxypulchelloside I is a naturally occurring iridoid glycoside.[1] Iridoids are a large group of monoterpenoids characterized by a cyclopentan-[c]-pyran skeleton. They are known to exhibit a wide range of biological activities, including anti-inflammatory, anticancer, neuroprotective, and hepatoprotective effects. **5-Deoxypulchelloside I** has been isolated from plant species such as *Eremostachys laciniata* and *Citharexylum caudatum*.[1] Its chemical structure and properties are well-defined, providing a solid foundation for further pharmacological investigation.

Chemical Properties

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₆ O ₁₁	[1]
Molecular Weight	406.38 g/mol	[1]
CAS Number	115075-53-1	[1]
Class	Iridoid Glycoside	[1]

Biological Activities

Direct experimental data on the biological activities of **5-Deoxypulchelloside I** is limited. However, research on the plant extracts from which it is isolated and on structurally similar iridoid glycosides provides valuable insights into its potential therapeutic applications.

Antibacterial Activity

A study on iridoid glycosides isolated from the rhizomes of *Eremostachys laciniata* evaluated the antibacterial activity of a closely related compound, pulchelloside I. Given the minor structural difference, the findings for pulchelloside I suggest a potential antibacterial action for **5-Deoxypulchelloside I**.

Table 1: Minimum Inhibitory Concentration (MIC) of Pulchelloside I

Bacterial Strain	MIC (mg/mL)
Bacillus cereus	0.05
Escherichia coli (penicillin-resistant)	0.05
Proteus mirabilis	0.05
Staphylococcus aureus	0.05

Data from Modaressi et al., 2008. The study evaluated pulchelloside I, a structurally analogous compound to **5-Deoxypulchelloside I**.[\[1\]](#)

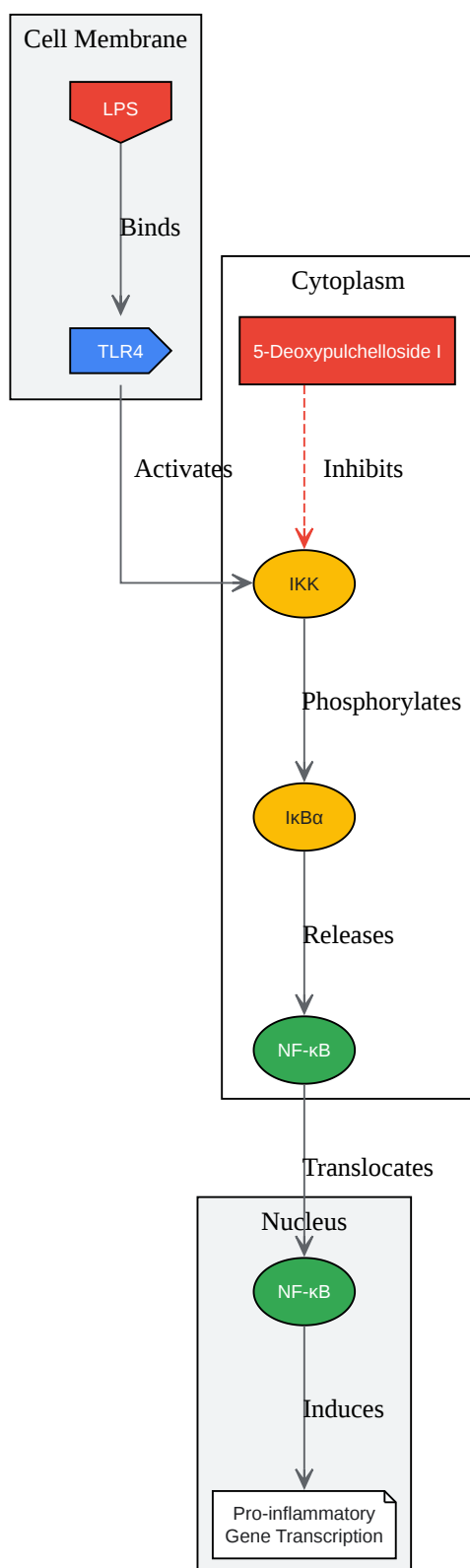
Potential Anti-inflammatory and Anticancer Activities

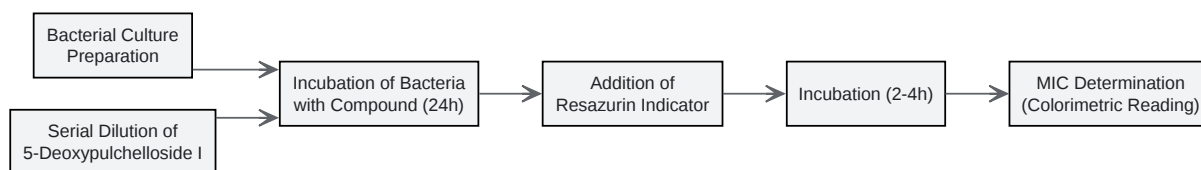
While direct evidence is currently unavailable for **5-Deoxypulchelloside I**, the broader class of iridoid glycosides is known to possess anti-inflammatory and anticancer properties. These effects are often attributed to the modulation of key signaling pathways.

3.2.1. Anti-inflammatory Mechanism of Iridoid Glycosides (Hypothetical for **5-Deoxypulchelloside I**)

Many iridoid glycosides exert their anti-inflammatory effects by inhibiting the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. NF- κ B is a crucial transcription factor that regulates the expression of pro-inflammatory cytokines and enzymes.

Diagram 1: Hypothetical Anti-inflammatory Signaling Pathway of **5-Deoxypulchelloside I**





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References

- 1. Antibacterial iridoid glucosides from *Eremostachys laciniata* - PubMed [pubmed.ncbi.nlm.nih.gov]
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